Application Notes & Protocols: Dosing Creatine Phosphate Disodium Salt for Cellular Bioenergetics Studies

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Compound of Interest

Compound Name:	*Creatine phosphate disodium salt*
CAS No.:	*922-32-7*
Cat. No.:	*B6619498*

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Introduction: Beyond ATP - The Crucial Role of the Phosphocreatine Energy Shuttle

Adenosine triphosphate (ATP) is the universal energy currency of the cell, yet its intracellular stores are remarkably limited, sufficient to power high-energy activities for only a few seconds.[1] To overcome this limitation, cells with high and fluctuating energy demands—such as those in the brain, skeletal muscle, and heart—rely on a rapid and efficient energy buffering and transport system: the phosphocreatine (PCr) shuttle.[1][2] This system utilizes the enzyme creatine kinase (CK) to transfer a high-energy phosphate group from phosphocreatine to ADP, regenerating ATP at subcellular locations where it is consumed most.[3][4] This process acts as both a temporal energy buffer, maintaining ATP homeostasis during sudden increases in demand, and a spatial energy shuttle, transporting energy from the mitochondria to sites of utilization.[3][4]

Exogenous administration of creatine phosphate (in its stable, water-soluble disodium salt form) provides a direct substrate to bolster this critical bioenergetic system.[5][6] This

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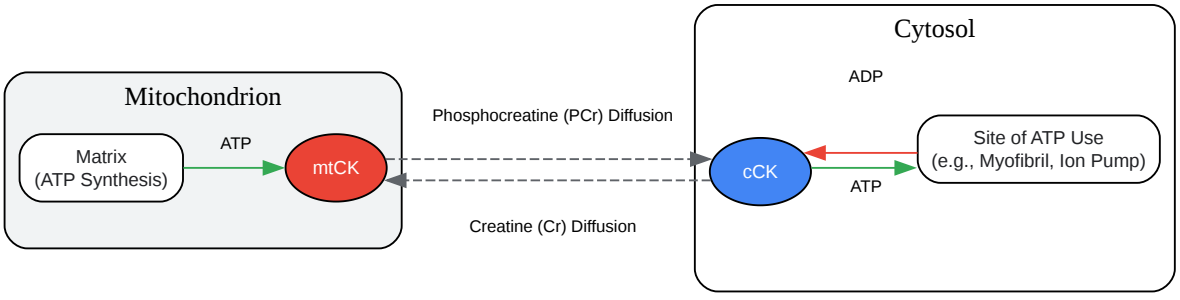
application note serves as a comprehensive guide for researchers, providing the scientific rationale, detailed protocols, and data interpretation frameworks for effectively using **creatine phosphate disodium salt** to investigate and modulate cellular bioenergetics in vitro. We will explore its mechanism, dosing strategies, and methods to validate its effects on cellular energy status, with a focus on experimental designs that ensure scientific rigor and trustworthiness.

The Phosphocreatine (PCr) / Creatine Kinase (CK) System

The core of the PCr system is the reversible reaction catalyzed by creatine kinase (CK):

$PCr + ADP + H^+ \leftrightarrow ATP + Creatine$

Different isoforms of CK are strategically located within the cell.[7] Mitochondrial CK (mtCK) uses newly synthesized ATP within the mitochondrial intermembrane space to generate PCr. PCr then diffuses through the cytosol—a more efficient transport mechanism than for ATP—to sites of high energy consumption, such as ATPases in the cell membrane or myofibrils.[4] There, cytosolic CK isoforms catalyze the reverse reaction to regenerate ATP locally.[7] This elegant system ensures that ATP levels are precisely maintained where and when they are needed most.



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Figure 1: The Phosphocreatine (PCr) Energy Shuttle.

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Creatine Phosphate Disodium Salt: Properties and Stock Solution Preparation

Creatine phosphate disodium salt is the preferred form for in vitro studies due to its high solubility and stability in aqueous solutions compared to the free acid form.[6]

Property	Value	Source
Compound Name	Creatine Phosphate, Disodium Salt (Tetrahydrate)	[6][8]
Synonyms	Phosphocreatine disodium salt	[6]
CAS Number	71519-72-7 (tetrahydrate)	[6][8]
Molecular Formula	$C_4H_8N_3Na_2O_5P \cdot 4H_2O$	[8]
Molecular Weight	327.14 g/mol (tetrahydrate)	[8]
Appearance	White crystalline powder	[6][9]
Solubility	Highly soluble in water (~150 mg/mL)	[9]
Storage	Store powder at 2-8°C. Store stock solutions at -20°C.	[9]

Protocol 2.1: Preparation of a 100 mM Stock Solution

This protocol provides a self-validating method for preparing a sterile, pH-neutral stock solution suitable for cell culture applications.

Materials:

- **Creatine Phosphate Disodium Salt** Tetrahydrate (e.g., Sigma-Aldrich, Cat# C0753)
- Nuclease-free, sterile water (for cell culture)
- Sterile 1 M HCl and 1 M NaOH for pH adjustment

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- Sterile 50 mL conical tube
- 0.22 µm sterile syringe filter
- Sterile syringes and storage tubes (e.g., cryovials)
- Calibrated pH meter

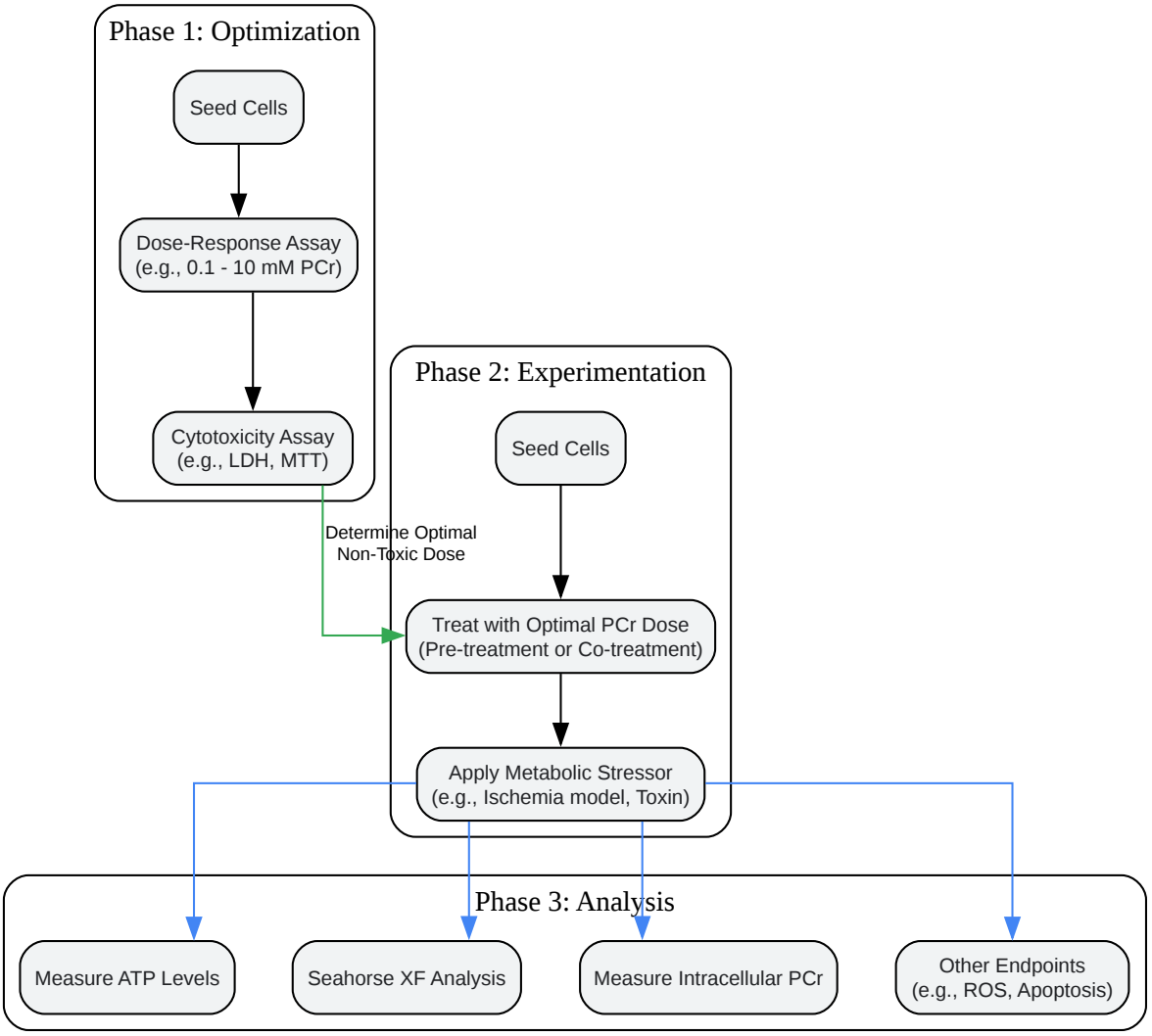
Methodology:

- Calculation: To prepare 20 mL of a 100 mM stock solution, weigh out 654.3 mg of **Creatine Phosphate Disodium Salt** Tetrahydrate (MW = 327.14 g/mol).
  - Calculation: 0.1 mol/L * 0.020 L * 327.14 g/mol = 0.6543 g
- Dissolution: Aseptically add the powder to a 50 mL conical tube. Add approximately 15 mL of sterile water and vortex until the powder is completely dissolved. The solution should be clear and colorless.[9]
- pH Adjustment (Critical Step): The pH of the dissolved salt is typically alkaline (pH 7.7-8.7).[9] Using a calibrated pH meter, carefully adjust the pH of the solution to ~7.2-7.4 by adding small volumes of sterile 1 M HCl. This prevents altering the pH of your cell culture medium upon addition.
- Final Volume: Adjust the final volume to 20 mL with sterile water.
- Sterilization: Draw the solution into a sterile syringe and pass it through a 0.22 µm sterile filter into a new sterile conical tube.
- Aliquoting and Storage: Dispense the sterile stock solution into smaller, single-use aliquots (e.g., 500 µL) in sterile cryovials. Store at -20°C. Stock solutions are stable for up to 3 months. Avoid repeated freeze-thaw cycles.

Experimental Design and Dosing Strategies

The optimal concentration of creatine phosphate depends heavily on the cell type, its metabolic profile, and the specific research question. The goal is often to provide a substrate pool that can be utilized during periods of high energetic demand or metabolic insult.

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Figure 2: General Experimental Workflow for PCr Dosing Studies.

Recommended Starting Concentrations

It is imperative to perform a dose-response curve for each new cell line. The following table provides empirically derived starting points from the literature.

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Cell Type / Model	Suggested Concentration Range	Key Insight / Reference
Primary Astrocytes	1 mM	Doubled cellular PCr content without affecting basal ATP levels.[10]
Neutrophils	5 - 10 mM (using Creatine)	Increased intracellular ATP via the phosphocreatine system.[11]
Striatal Slices (Neuroprotection)	5 - 20 mM	Afforded neuroprotection against 6-OHDA-induced toxicity.[12]
Isolated Heart (Ischemia Model)	0.5 mM (in perfusate)	Provided significant cardioprotection during ischemia-reperfusion.[13]
C2C12 Myotubes	1 - 5 mM	Increased intracellular ATP levels more effectively than creatine alone.[14]

Causality Behind Experimental Choices:

- Low Range (0.5-1 mM): Suitable for long-term supplementation studies or for cells with lower metabolic rates, aiming to build up intracellular PCr stores without causing osmotic stress.[10]
- Mid Range (2-10 mM): Often used for acute studies (e.g., 2-6 hours) or in models of high metabolic stress, such as ischemia-reperfusion or neurotoxicity, where rapid energy buffering is required.[11][12]
- High Range (>10 mM): Should be approached with caution. While used in some ex vivo models, high concentrations can induce osmotic stress in cultured cells. Always validate with cytotoxicity assays.

Protocols for Assessing Bioenergetic Outcomes

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Protocol 4.1: Quantification of Intracellular ATP Levels

This protocol uses a commercially available luminescence-based assay to provide a rapid and sensitive measure of total cellular ATP.

Principle: The assay utilizes the luciferase enzyme, which catalyzes the oxidation of luciferin in an ATP-dependent manner, producing light. The luminescent signal is directly proportional to the amount of ATP present.[15]

Materials:

- Luminescence-based ATP assay kit (e.g., CellTiter-Glo® 2.0, Promega)
- Opaque-walled, multi-well plates suitable for cell culture and luminescence reading
- Plate-reading luminometer

Methodology:

- Cell Seeding: Seed cells in an opaque-walled 96-well plate at a pre-determined optimal density and allow them to adhere overnight.
- Treatment: Remove the old medium and add fresh medium containing the desired concentrations of **creatine phosphate disodium salt** or vehicle control. Include an "untreated" control group.
- Incubation/Stressor: Incubate for the desired duration. If modeling metabolic stress, add the stressor agent (e.g., rotenone, oligomycin) for the final period of the incubation.
- Assay Procedure: a. Equilibrate the plate and the ATP assay reagent to room temperature. b. Add a volume of ATP assay reagent equal to the volume of culture medium in each well. c. Mix contents for 2 minutes on an orbital shaker to induce cell lysis. d. Incubate at room temperature for 10 minutes to stabilize the luminescent signal.
- Measurement: Measure luminescence using a plate-reading luminometer.
- Data Analysis: Normalize the relative light units (RLU) of treated groups to the vehicle control group.

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Protocol 4.2: Analysis of Mitochondrial Function with Seahorse XF Analyzer

The Agilent Seahorse XF Cell Mito Stress Test is a gold-standard method for assessing mitochondrial respiration in real-time.[16] This protocol allows you to determine if creatine phosphate supplementation enhances mitochondrial capacity or resilience.

Principle: The assay measures the oxygen consumption rate (OCR), an indicator of mitochondrial respiration, and the extracellular acidification rate (ECAR), an indicator of glycolysis.[17] Sequential injections of mitochondrial inhibitors reveal key parameters of mitochondrial function.[16]

Methodology:

- Cell Seeding: Seed cells in a Seahorse XF cell culture microplate 24-48 hours prior to the assay. Optimize cell density to ensure OCR readings are within the instrument's optimal range.[18]
- Sensor Cartridge Hydration: Hydrate the sensor cartridge with Seahorse XF Calibrant in a non-CO_2 incubator at 37°C overnight.
- Treatment: On the day of the assay, replace the growth medium with Seahorse XF Assay Medium supplemented with substrate (e.g., glucose, pyruvate, glutamine) and the desired concentration of **creatine phosphate disodium salt**. Incubate in a non-CO_2 incubator at 37°C for 1 hour.
- Compound Loading: Load the injector ports of the hydrated sensor cartridge with the Mito Stress Test compounds (typically Port A: Oligomycin, Port B: FCCP, Port C: Rotenone & Antimycin A).[16]
- Run Assay: Calibrate the instrument and run the assay. The instrument will measure basal rates before sequentially injecting the compounds to measure different respiratory states.
- Data Analysis: Use Seahorse Wave software to analyze the OCR data. Normalize data to cell number or protein concentration per well.

Interpretation of Key Mito Stress Test Parameters:

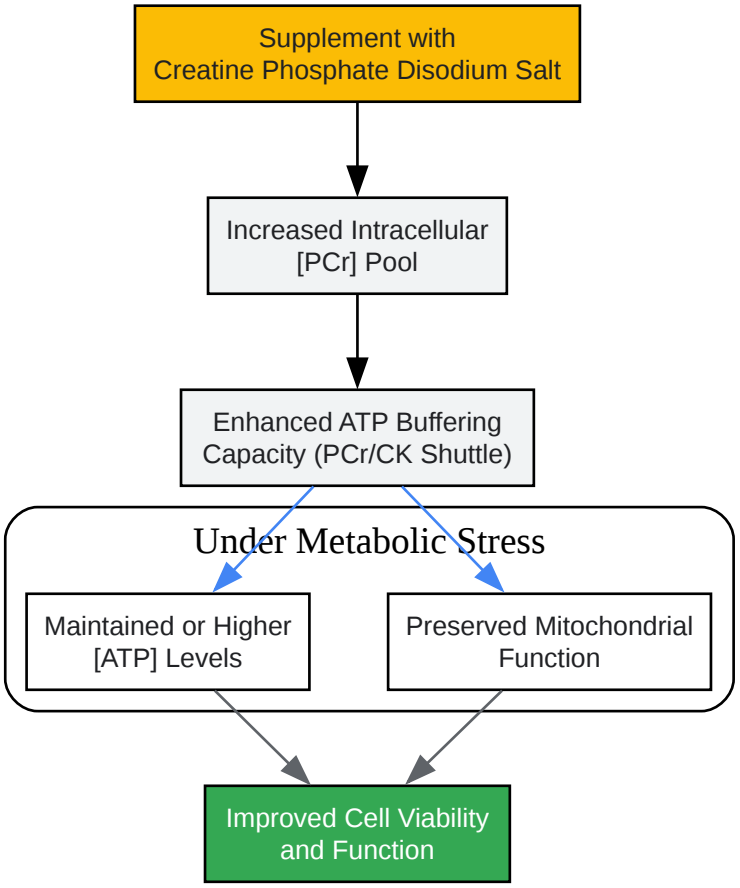
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Parameter	Description	Expected Effect of PCr Supplementation
Basal Respiration	OCR before injections; reflects baseline energy demand.	May be unchanged or slightly increased if PCr metabolism stimulates mitochondrial activity.
ATP Production	The decrease in OCR after oligomycin injection; respiration linked to ATP synthesis.	May be maintained at a higher level under stress, indicating preserved ATP synthesis capacity.
Maximal Respiration	The maximum OCR reached after FCCP injection; indicates mitochondrial capacity.	May be increased, suggesting enhanced ability to respond to high energy demand.
Spare Respiratory Capacity	The difference between maximal and basal respiration. A measure of mitochondrial fitness.	Expected to increase, indicating greater mitochondrial reserve and resilience to stress.

Data Interpretation and Expected Outcomes

Supplementing cells with **creatine phosphate disodium salt** is hypothesized to enhance their bioenergetic capacity, particularly under conditions of metabolic stress.

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Figure 3: Logical Flow of PCr Supplementation's Bioenergetic Effects.

A successful experiment will demonstrate one or more of the following:

- Increased ATP under Stress: While basal ATP levels may remain unchanged due to tight homeostatic control, cells treated with creatine phosphate should be able to maintain their ATP levels more effectively than control cells when challenged with a metabolic inhibitor or hypoxic conditions.[10][19]

- Enhanced Mitochondrial Reserve: Seahorse XF analysis should reveal a significant increase in Spare Respiratory Capacity.[16] This is a key indicator of cellular fitness, showing that the cells are better equipped to handle sudden increases in energy demand.

- Neuroprotection or Cardioprotection: In disease models, such as ischemia-reperfusion or neurotoxin exposure, treatment with creatine phosphate is expected to result in decreased

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markers of cell death (e.g., caspase-3 activation, LDH release) and preserved cellular function.[20][21][22]

By directly supplying a key substrate for the cell's primary energy buffer system, **creatine phosphate disodium salt** serves as a powerful tool for researchers investigating cellular metabolism. The protocols and frameworks provided here offer a robust starting point for designing rigorous, self-validating experiments to explore its potential in a wide range of biological systems.

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